

H-D-4-Pal-OH·2HCl chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **H-D-4-Pal-OH·2HCl**

Cat. No.: **B573353**

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H-D-4-Pal-OH·2HCl: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

H-D-4-Pal-OH·2HCl, chemically known as (2R)-2-amino-3-pyridin-4-ylpropanoic acid dihydrochloride, is a derivative of the amino acid alanine. This technical guide provides a comprehensive overview of its chemical structure, properties, and available technical information. It is intended for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development who are interested in utilizing non-natural amino acids as building blocks or standalone research compounds.

Chemical Structure and Properties

H-D-4-Pal-OH·2HCl is the dihydrochloride salt of the D-enantiomer of 4-pyridylalanine. The presence of the pyridine ring at the 4-position of the alanine side chain introduces unique electronic and steric properties compared to its natural counterpart, phenylalanine.

Chemical Structure:

- IUPAC Name: (2R)-2-amino-3-pyridin-4-ylpropanoic acid;dihydrochloride[1]
- Synonyms: 3-(4-Pyridyl)-D-alanine dihydrochloride, D-4-Pyridylalanine dihydrochloride, H-D-Ala(4-pyridyl)-OH·2HCl[1]

- CAS Number: 174096-41-4[\[1\]](#)
- Molecular Formula: C₈H₁₂Cl₂N₂O₂[\[1\]](#)

A summary of the key chemical and physical properties of H-D-4-Pal-OH·2HCl is presented in Table 1.

Table 1: Physicochemical Properties of H-D-4-Pal-OH·2HCl

Property	Value	Reference
Molecular Weight	239.10 g/mol	[1]
Exact Mass	238.0275830 Da	
Appearance	White to off-white solid	
Storage Conditions	Store lyophilized at -20°C, keep desiccated. In solution, store at -20°C and use within 1 month.	
Stability	Stable for 36 months in lyophilized form at -20°C.	

Biological and Pharmacological Profile

Currently, there is limited publicly available information regarding the specific biological activity, mechanism of action, or pharmacological profile of H-D-4-Pal-OH·2HCl. It is broadly categorized as an amino acid derivative. Such derivatives are known to have diverse biological activities and are often explored as ergogenic supplements, influencing anabolic hormone secretion and providing fuel during exercise.

No specific signaling pathways modulated by H-D-4-Pal-OH·2HCl have been elucidated in the scientific literature. Its primary application appears to be as a specialized building block in peptide synthesis and other areas of chemical research.

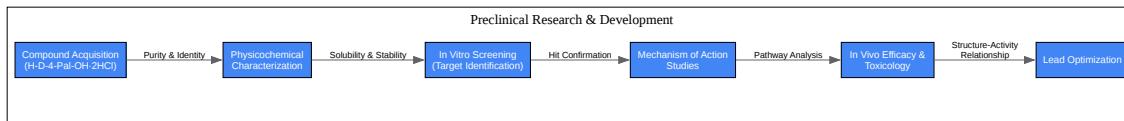
Experimental Applications and Methodologies

Detailed experimental protocols specifically utilizing H-D-4-Pal-OH·2HCl are not readily available in peer-reviewed literature. Its use is likely embedded within broader synthetic chemistry procedures where non-natural amino acids are incorporated into larger molecules.

For researchers intending to use H-D-4-Pal-OH·2HCl, standard protocols for handling and solubilizing amino acid hydrochlorides should be followed. Based on its structure, it is expected to be soluble in aqueous solutions. For in vitro and in vivo studies, careful consideration of the solvent and formulation is necessary. For example, a general approach for preparing stock solutions of similar amino acid derivatives involves dissolving the compound in an appropriate solvent like water or DMSO, followed by sterilization through filtration for biological assays.

Logical Workflow for Research Application

The following diagram illustrates a general workflow for the investigation and application of a research compound like H-D-4-Pal-OH·2HCl.



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References

- 1. H-D-4-Pal-OH.2HCl | C8H12Cl2N2O2 | CID 53229900 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [H-D-4-Pal-OH.2HCl chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b573353#h-d-4-pal-oh-2hcl-chemical-structure-and-properties>

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